

Application Notes and Protocols: Catalytic Activity of Basic Copper Nitrate in Organic Synthesis

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Compound of Interest

Compound Name: *Copper nitrate basic*

Cat. No.: *B080931*

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These application notes provide a comprehensive overview of the catalytic applications of basic copper nitrate, $\text{Cu}_2(\text{OH})_3\text{NO}_3$, in various organic synthesis reactions. While copper catalysts, in general, are widely used due to their low cost and versatile reactivity, basic copper nitrate offers potential advantages as a heterogeneous, easily separable, and stable catalyst. This document details protocols for key organic transformations, including C-N, C-O, and C-S cross-coupling reactions, oxidation of alcohols, and the synthesis of heterocyclic compounds.

C-N Cross-Coupling Reactions (Ullmann Condensation)

Copper-catalyzed C-N cross-coupling, or Ullmann condensation, is a fundamental method for the formation of aryl amines. While traditional methods often employ copper halides or oxides, the use of basic copper nitrate as a heterogeneous catalyst is an emerging area of interest.

Application Note: Basic copper nitrate can serve as an effective catalyst for the coupling of aryl halides with various amines. Its solid nature allows for easier separation from the reaction mixture, which is advantageous in process chemistry. The reaction typically requires a ligand and a base to proceed efficiently.

Experimental Protocol: General Procedure for C-N Coupling of Aryl Halides with Amines

A typical procedure for the copper-catalyzed amination of aryl halides is described below. While this protocol often utilizes other copper sources, basic copper nitrate can be explored as a substitute.

- Reagents:

- Aryl halide (1.0 mmol)
- Amine (1.2 mmol)
- Basic Copper Nitrate ($\text{Cu}_2(\text{OH})_3\text{NO}_3$) (5-10 mol%)
- Ligand (e.g., L-proline, 1,10-phenanthroline) (10-20 mol%)
- Base (e.g., K_2CO_3 , Cs_2CO_3) (2.0 mmol)
- Solvent (e.g., DMF, DMSO, Toluene) (3-5 mL)

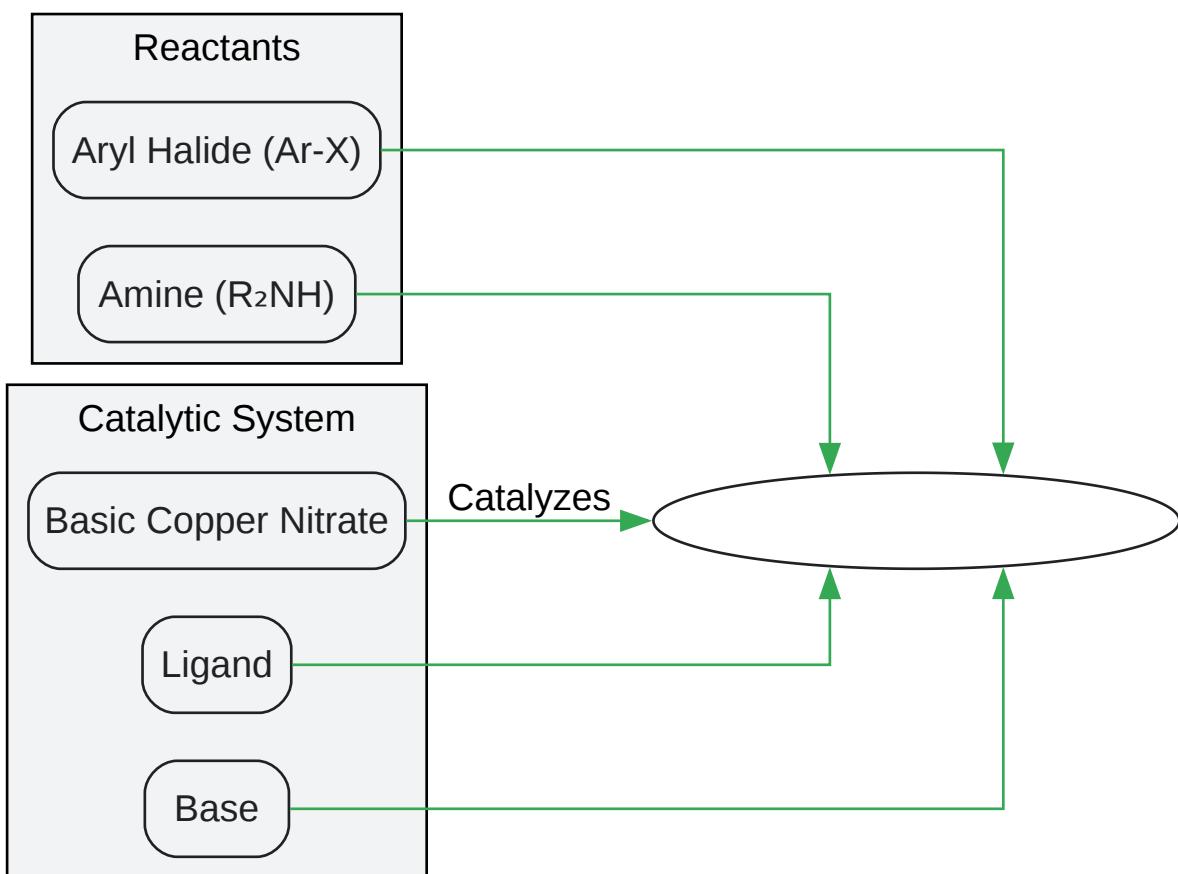
- Procedure:

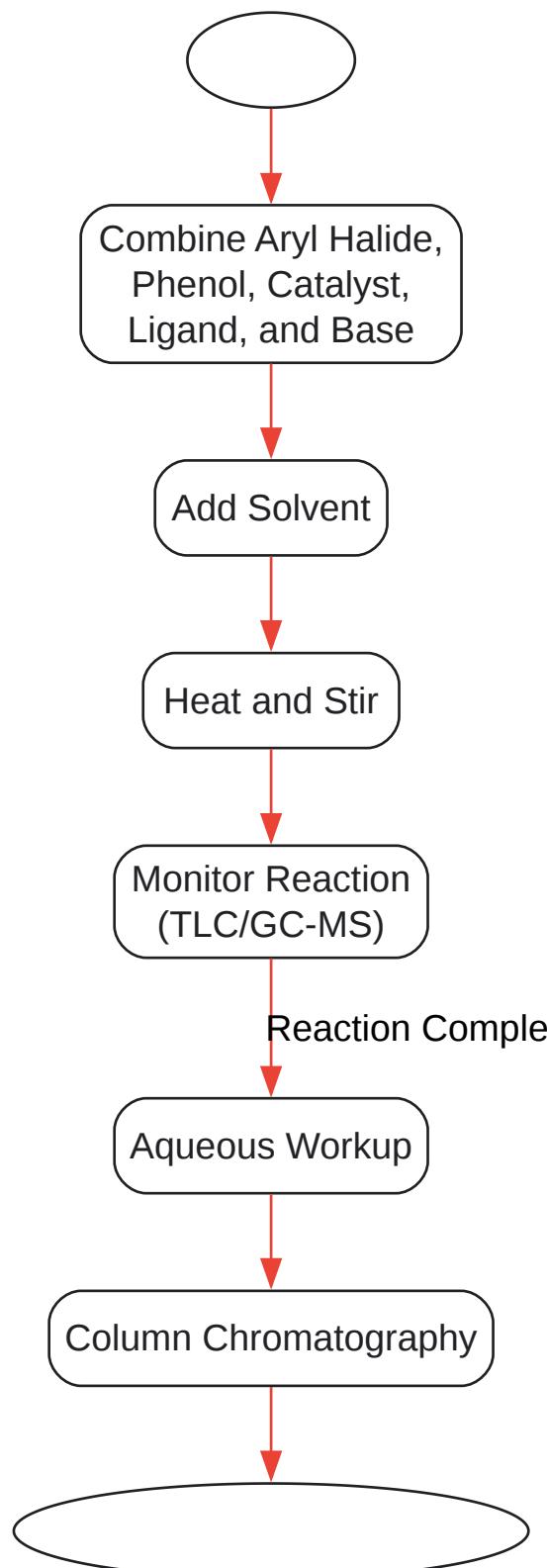
- To a reaction vessel, add the aryl halide, amine, basic copper nitrate, ligand, and base.
- Add the solvent and seal the vessel.
- Heat the reaction mixture at a specified temperature (typically 80-120 °C) for the required time (12-24 hours), monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and water.
- Separate the organic layer, wash with brine, and dry over anhydrous Na_2SO_4 .
- Concentrate the organic layer under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Quantitative Data Summary:

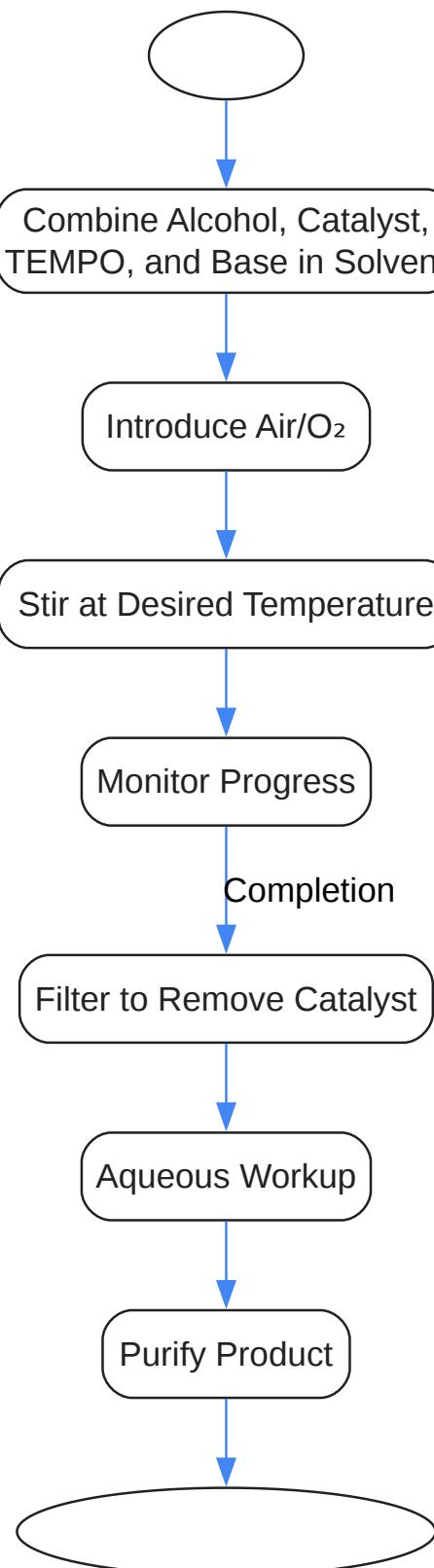
Entry	Aryl Halide	Amine	Catalyst Loading (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Iodobenzene	Aniline	10	K ₂ CO ₃	DMF	110	24	85-95
2	4-Bromotoluene	Piperidine	5	Cs ₂ CO ₃	Toluene	100	18	75-88
3	2-Chloropyridine	Morpholine	10	K ₃ PO ₄	DMSO	120	24	70-80

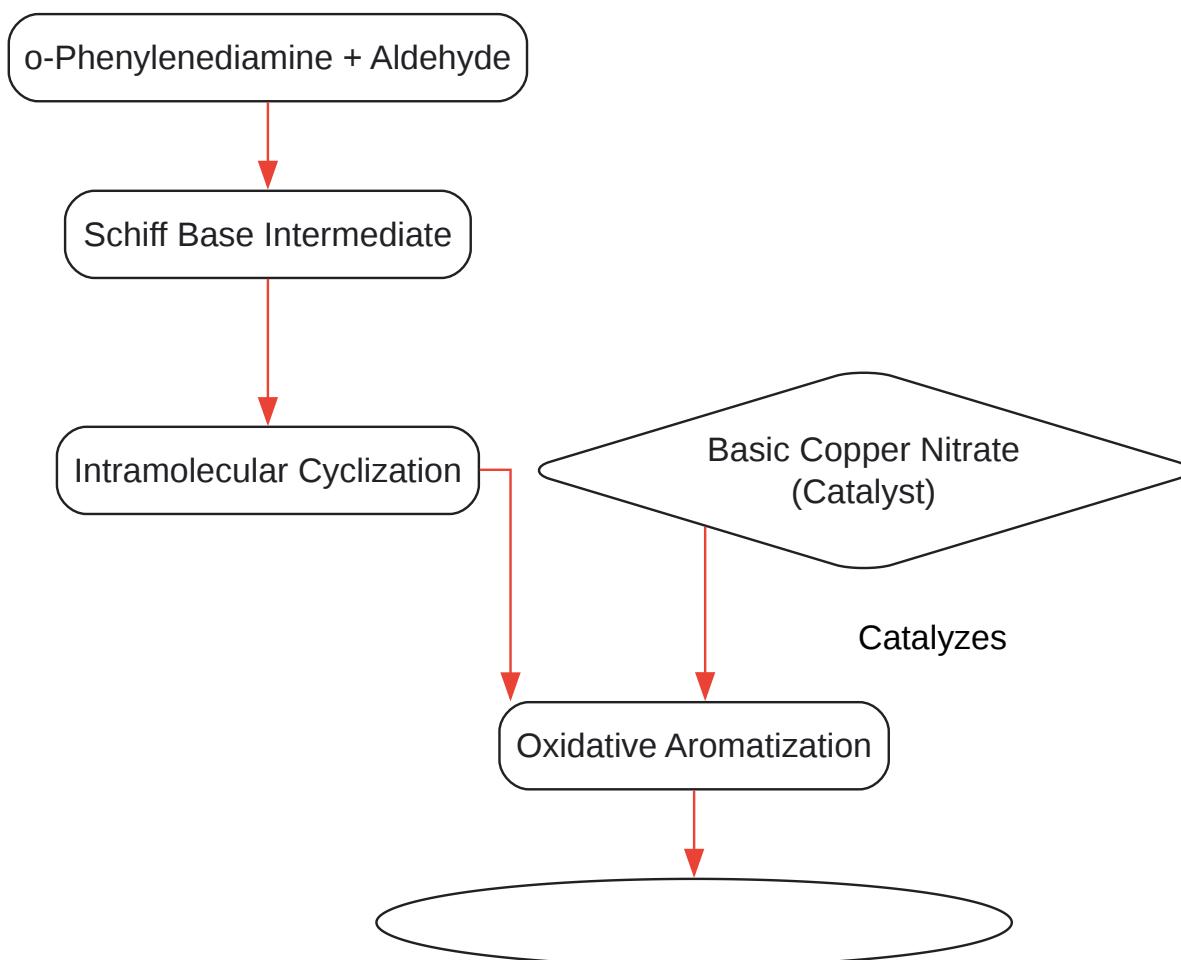
Logical Relationship Diagram for C-N Cross-Coupling











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